

Proper Disposal Procedures: 3-(Phenylmethylene)octan-2-one

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Compound of Interest

Compound Name: 3-(Phenylmethylene)octan-2-one

CAS No.: 54951-59-6

Cat. No.: B12664605

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Part 1: Executive Summary & Immediate Action

Stop. Read this before handling waste. **3-(Phenylmethylene)octan-2-one** (CAS: 27820-17-3) is an

-unsaturated ketone.^{[1][2][3][4]} Chemically, it acts as a Michael Acceptor, capable of alkylating biological macromolecules (proteins/DNA). Improper disposal poses significant risks of skin sensitization and long-term aquatic toxicity.

Immediate Action Card	Protocol
Containment	Isolate immediately. Do not dispose of down the drain.
Primary Hazard	Skin Sensitizer / Irritant.[5] Avoid all dermal contact.[3]
Waste Stream	Non-Halogenated Organic Waste (High BTU Incineration).
Spill Response	Absorb with vermiculite or sand. Do not use cellulose (paper towels) for neat liquid if oxidizers are present.

Part 2: Chemical Identification & Hazard Assessment

To dispose of a chemical safely, you must understand its reactivity. This compound is the condensation product of benzaldehyde and 2-octanone. Its conjugated system makes it stable but reactive toward nucleophiles.

Physicochemical Profile

Property	Data	Significance for Disposal
Chemical Name	3-(Phenylmethylene)octan-2-one	Official tracking name.[1]
CAS Number	27820-17-3	Use for waste manifesting.
Molecular Weight	216.32 g/mol	Low volatility; unlikely to form significant vapor plumes unless heated.
Physical State	Yellowish Liquid / Low-melting Solid	Viscous; requires solvent rinsing for complete transfer.
Solubility	Lipophilic (LogP > 3)	Insoluble in water. Bioaccumulative potential.
Reactivity	Michael Acceptor (Electrophile)	Reacts with thiols/amines. Potential sensitizer.

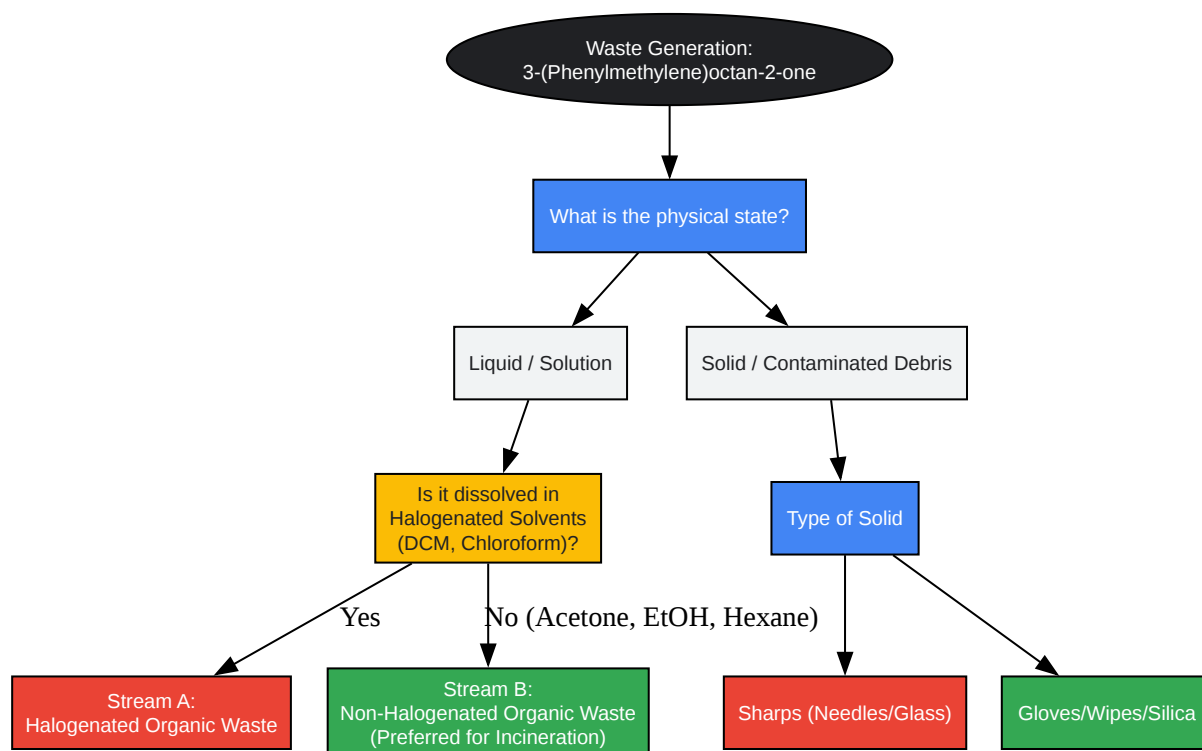
The "Why" Behind the Protocol

The Mechanism of Hazard: As a conjugated enone, this molecule is an electrophile. In biological systems, it undergoes 1,4-addition (Michael addition) with nucleophilic residues (like cysteine thiols) on proteins.

- **Consequence:** This haptenization triggers an immune response, leading to allergic contact dermatitis.
- **Disposal Implication:** Waste containers must be strictly wiped down. Double-gloving is mandatory to prevent cross-contamination of waste handles.

Part 3: Disposal Workflow & Decision Logic

The following decision tree illustrates the correct segregation logic for this compound.



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Figure 1: Segregation logic for **3-(Phenylmethylene)octan-2-one** waste streams.

Part 4: Detailed Operational Procedures

Personal Protective Equipment (PPE)

- Gloves: Nitrile (Minimum 0.11 mm thickness). Recommendation: Double glove. If the outer glove is splashed, remove immediately. The lipophilic nature of the ketone allows it to permeate nitrile over time (15–30 mins).
- Eye Protection: Chemical splash goggles (ANSI Z87.1).
- Respiratory: If heating or generating aerosols, work within a certified fume hood.

Scenario A: Disposal of Pure Reagent or Reaction Solutions

Objective: Transfer liquid waste to the appropriate carboy without contaminating the exterior.

- Solvent Selection: If the compound is neat (pure liquid), dilute it with a compatible combustible solvent (e.g., Acetone, Ethanol, or Ethyl Acetate) to facilitate flow and burning during incineration.
- Segregation:
 - Preferred: Pour into Non-Halogenated Organic Waste (Red Can). This stream is typically sent for fuel blending/incineration, which effectively destroys the organic structure.
 - Alternative: If mixed with Dichloromethane (DCM), it must go to Halogenated Waste.
- Rinsing: Triple-rinse the original container with acetone. Add rinsate to the waste container.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "Acetone (95%), **3-(Phenylmethylene)octan-2-one** (5%)".
 - Hazard Checkboxes: Flammable, Irritant.

Scenario B: Disposal of Solid Waste (Silica Gel, TLC Plates)

Objective: Prevent leaching of the chemical from solid supports.

- Silica Gel/TLC Plates: These often contain high concentrations of the compound after chromatography.
- Packaging: Place contaminated silica or drying agents (MgSO₄) into a heavy-duty polyethylene bag (minimum 2 mil) or a wide-mouth plastic jar.
- Sealing: Zip-tie or tape the bag closed. Do not leave open in the fume hood, as this allows solvent evaporation and potential dispersal of contaminated dust.

- Bin: Place in the Solid Hazardous Waste drum.

Scenario C: Cleaning Spills

- Isolate: Mark the area.
- Absorb: Use vermiculite or a spill pillow.
- Clean: Wipe the surface with an acetone-soaked towel, followed by a soap-and-water wash. The ketone is lipophilic; water alone will not remove it.
- Disposal: All cleanup materials go into the Solid Hazardous Waste stream.

Part 5: Regulatory Compliance & Waste Codes

Compliance relies on accurate characterization. While this specific compound is not "P-listed" or "U-listed" by specific name in 40 CFR 261.33, it is regulated based on its characteristics and the solvents used.

Regulatory Body	Classification	Code	Rationale
EPA (RCRA)	Ignitable Waste	D001	If disposed of in flammable solvents (Flash point < 60°C).
EPA (RCRA)	Toxic (Characteristic)	D000	If mixed with other regulated toxins. Otherwise, classify as "Non-RCRA Regulated Hazardous Waste" (state dependent).
EU (EWC)	Organic Solvents	07 01 04*	"Other organic solvents, washing liquids and mother liquors."

Self-Validation Step: Before sealing the waste container, ask: Did I list this specific chemical name on the tag? Generic labeling (e.g., "Ketone Waste") is insufficient for safety personnel who may need to handle unexpected reactions.

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